

CAS number and molecular weight of 4'-Amino-3',5'-dibromoacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Amino-3',5'-
dibromoacetophenone

Cat. No.: B1338070

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An In-depth Technical Guide to 4'-Amino-3',5'-dibromoacetophenone

This technical guide provides a summary of the available information on **4'-Amino-3',5'-dibromoacetophenone**, a halogenated aromatic ketone of interest in chemical synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering a concise overview of its chemical properties and a hypothetical synthesis protocol based on related compounds.

Core Chemical Data

The fundamental chemical identifiers for **4'-Amino-3',5'-dibromoacetophenone** are summarized below.

| Property | Value | Reference |
|-------------------|--------------|---------------------|
| CAS Number | 22589-50-0 | [1] |
| Molecular Formula | C8H7Br2NO | [1] |
| Molecular Weight | 292.96 g/mol | [1] |

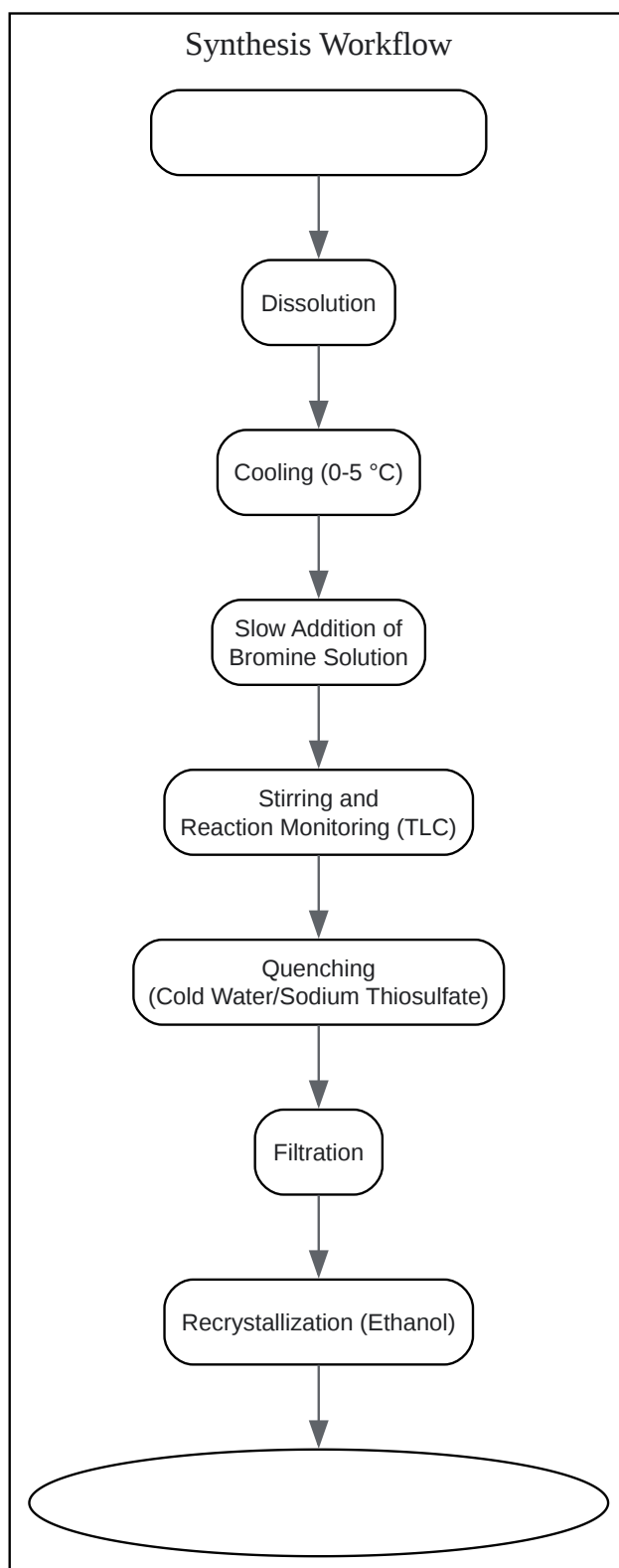
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **4'-Amino-3',5'-dibromoacetophenone** is not readily available in the public domain. However, a plausible synthetic route can be inferred from the procedures for analogous compounds, such as the halogenation of acetophenone derivatives. The proposed synthesis would likely involve the bromination of 4'-aminoacetophenone.

Hypothetical Experimental Protocol: Bromination of 4'-Aminoacetophenone

Disclaimer: The following protocol is a generalized procedure based on the synthesis of similar molecules and has not been experimentally validated for this specific compound. Researchers should conduct their own optimization and safety assessments.

- **Dissolution:** Dissolve 4'-aminoacetophenone in a suitable solvent, such as glacial acetic acid, in a reaction vessel equipped with a stirrer and a dropping funnel.
- **Cooling:** Cool the solution to a reduced temperature, typically between 0-5 °C, using an ice bath to control the exothermic reaction.
- **Bromination:** Slowly add a solution of bromine in the same solvent to the cooled mixture with continuous stirring. The rate of addition should be carefully controlled to maintain the reaction temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate technique, such as Thin Layer Chromatography (TLC), until the starting material is consumed.
- **Quenching:** Upon completion, the reaction is typically quenched by pouring the mixture into a large volume of cold water or a solution of a reducing agent like sodium thiosulfate to neutralize any unreacted bromine.
- **Isolation:** The precipitated product can be collected by filtration.
- **Purification:** The crude product may be purified by recrystallization from a suitable solvent, such as ethanol, to yield the final **4'-Amino-3',5'-dibromoacetophenone**.



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References

- 1. nbino.com [nbino.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com